

Safe handling and storage procedures for "3-Bromo-4-ethylphenol"

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Compound of Interest

Compound Name: *3-Bromo-4-ethylphenol*

Cat. No.: *B1291987*

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Application Notes and Protocols for 3-Bromo-4-ethylphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **3-Bromo-4-ethylphenol**. The information is compiled to ensure the safety of laboratory personnel and the integrity of research outcomes.

Chemical and Physical Properties

3-Bromo-4-ethylphenol is a substituted phenol that serves as a valuable intermediate in organic synthesis and pharmaceutical development.^[1] A summary of its key physical and chemical properties is provided below.

Property	Value	Reference
Molecular Formula	C ₈ H ₉ BrO	[2][3][4][5]
Molecular Weight	201.06 g/mol	[2][4][5][6]
CAS Number	540495-28-1	[2]
Appearance	Solid (assumed based on related compounds)	
Solubility	Slightly soluble in water.	[1]
pKa	9.49 ±0.18 (Predicted)	[3]

Hazard Identification and Safety Precautions

3-Bromo-4-ethylphenol is classified as a hazardous substance. The primary hazards are summarized in the table below, based on data for structurally similar compounds.

Hazard	Classification	Precautionary Statement
Acute Oral Toxicity	Category 4	H302: Harmful if swallowed.[7][8][9][10][11]
Acute Dermal Toxicity	Category 4	H312: Harmful in contact with skin.[7][10][12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7][8][9][10][11][12]
Serious Eye Damage/Irritation	Category 2A / 2	H319: Causes serious eye irritation.[7][8][10][11][12]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[7][8][10][11][12]

Personal Protective Equipment (PPE):

A comprehensive PPE protocol is mandatory when handling **3-Bromo-4-ethylphenol**.[13]

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Safety goggles and face shield	Goggles should provide a complete seal. A face shield must be worn over goggles to protect against splashes. [7] [11] [13]
Hands	Double nitrile gloves or neoprene/butyl gloves	For incidental contact, double-layered nitrile gloves are recommended. For direct handling, heavy-duty gloves should be worn. [9] [11] [13] Gloves must be changed immediately upon contamination. [13]
Body	Chemical-resistant laboratory coat	A fully buttoned, long-sleeved lab coat is required. [13] [14]
Respiratory	Use in a chemical fume hood	If a fume hood is not available or if dust is generated, a NIOSH/MSHA approved respirator with an appropriate filter is necessary. [11] [14] [15]

Storage and Handling Procedures

Storage:

- Store in a cool, dry, and well-ventilated area.[\[7\]](#)[\[8\]](#)[\[16\]](#)
- Keep containers tightly closed to prevent contamination and exposure to moisture.[\[7\]](#)[\[8\]](#)[\[17\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents, acid anhydrides, and acid chlorides.[\[7\]](#)[\[15\]](#)[\[18\]](#)[\[19\]](#)

Handling:

- All handling of **3-Bromo-4-ethylphenol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[13][20]
- Avoid the formation of dust and aerosols.[7][11]
- Use non-sparking tools and ground all equipment containing the material.[14][21]
- Ensure that an eyewash station and safety shower are readily accessible.[7][8]

Experimental Protocols

The following are generalized protocols for the safe handling of **3-Bromo-4-ethylphenol** in a laboratory setting.

Protocol 1: Weighing and Preparation of Solutions

- Preparation:
 - Don all required PPE as specified in the PPE table.
 - Designate a specific area within the chemical fume hood for handling the compound.
 - Assemble all necessary equipment (e.g., balance, weigh boats, spatula, solvent, glassware) inside the fume hood.
- Weighing:
 - Carefully transfer the desired amount of **3-Bromo-4-ethylphenol** from the storage container to a weigh boat using a clean spatula.
 - Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth, which should then be disposed of as hazardous waste.
 - Close the primary container tightly immediately after use.
- Solution Preparation:
 - Add the weighed solid to the appropriate solvent in a suitable flask.

- Stir the mixture until the solid is fully dissolved.
- Clearly label the prepared solution with the chemical name, concentration, date, and your initials.

Protocol 2: Reaction Quenching and Work-up

- Quenching:
 - Cool the reaction mixture to the appropriate temperature in an ice bath.
 - Slowly add the quenching agent to the reaction mixture with continuous stirring.
 - Monitor the reaction for any signs of exotherm or gas evolution.
- Extraction:
 - Transfer the quenched reaction mixture to a separatory funnel.
 - Add the appropriate extraction solvent and gently mix the layers, periodically venting the funnel.
 - Separate the organic and aqueous layers.
 - Collect all aqueous layers for proper waste disposal.
- Drying and Solvent Removal:
 - Dry the organic layer over an appropriate drying agent (e.g., anhydrous sodium sulfate).
 - Filter off the drying agent.
 - Remove the solvent using a rotary evaporator.

First Aid Measures

In case of exposure, immediate action is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][8][22] Seek immediate medical attention.[7][8]
Skin Contact	Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[7][8][22] Seek medical attention if irritation persists.[7][8]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[7][8][21] If not breathing, give artificial respiration.[8][14] Call a poison center or doctor if you feel unwell. [7][8]
Ingestion	Do NOT induce vomiting.[18][23] Rinse mouth with water and drink plenty of water.[7][8] Never give anything by mouth to an unconscious person.[11][14][23] Seek immediate medical attention.[18]

Spill and Waste Disposal

Spill Response:

- Small Spills: For small spills, wear appropriate PPE and absorb the material with an inert absorbent such as sand or vermiculite.[20] Collect the absorbed material into a designated hazardous waste container using non-sparking tools.[7][20]
- Large Spills: For large spills, evacuate the area immediately and contact your institution's Environmental Health and Safety (EHS) department.[20]

Waste Disposal:

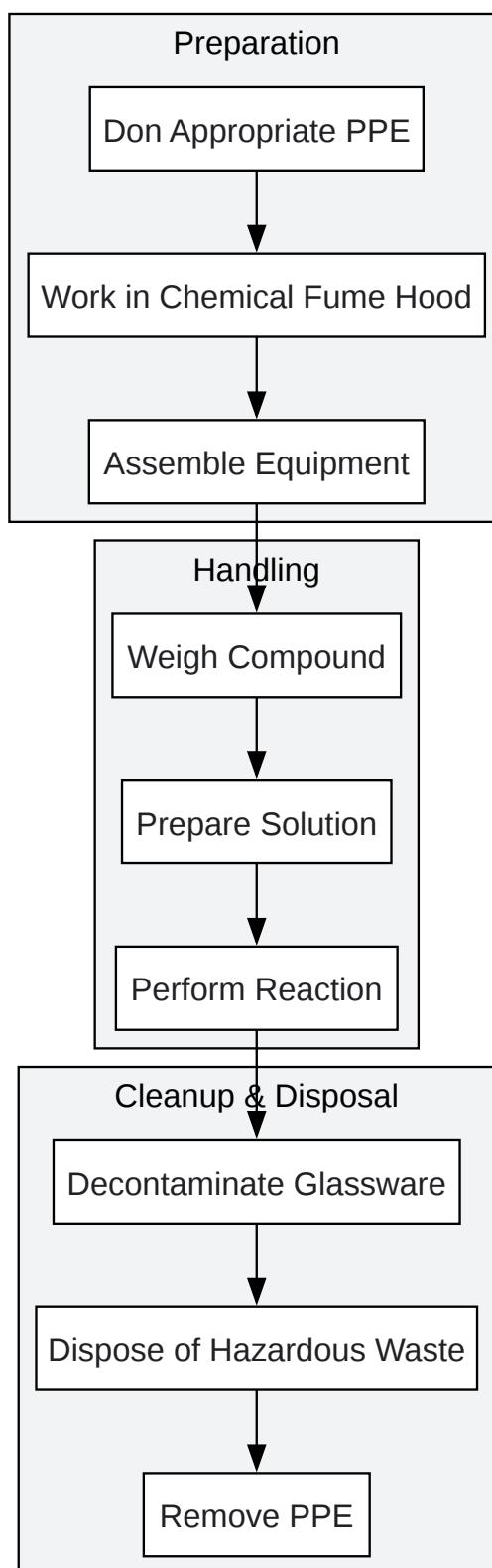
- All waste contaminated with **3-Bromo-4-ethylphenol** (e.g., unused chemical, contaminated consumables, rinsate) must be collected in a designated, sealed, and clearly labeled

hazardous waste container.[13][24]

- Dispose of the hazardous waste through a licensed professional waste disposal service in accordance with local, state, and federal regulations.[7][8][11] Do not dispose of down the drain or in regular trash.[20]

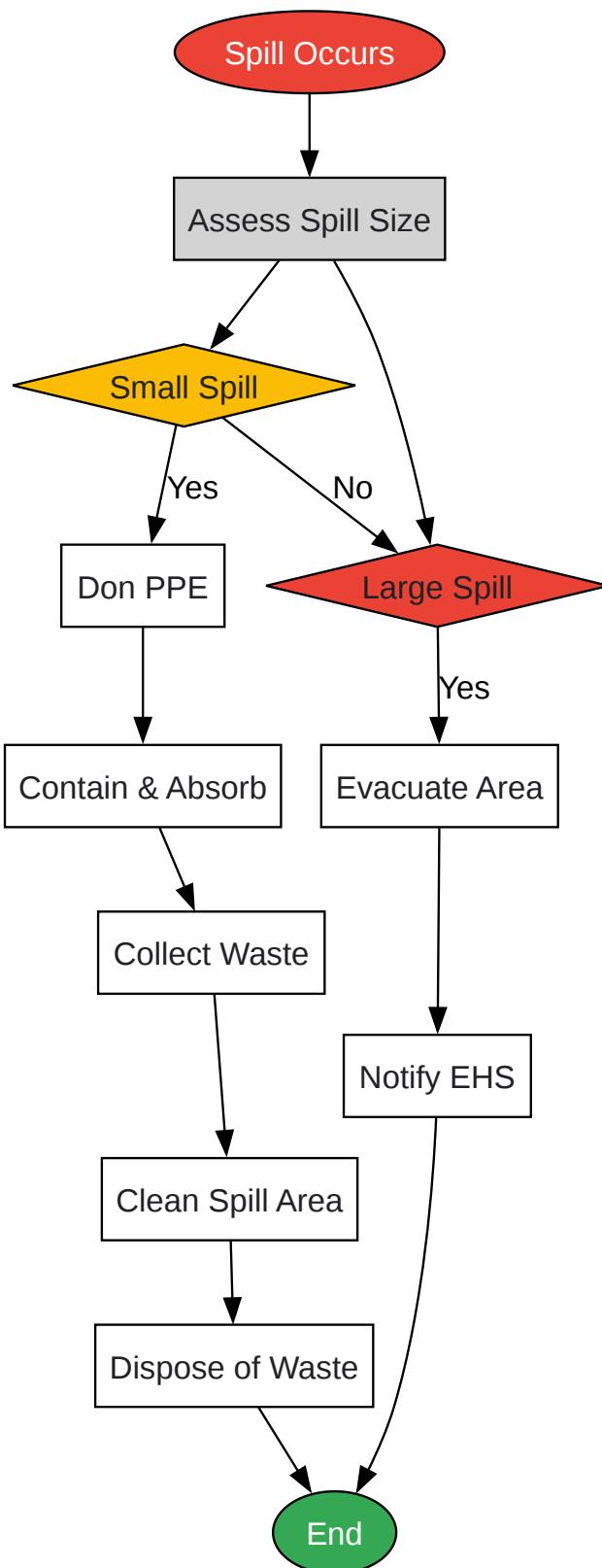
Visual Guides

The following diagrams illustrate key workflows for the safe handling of **3-Bromo-4-ethylphenol**.



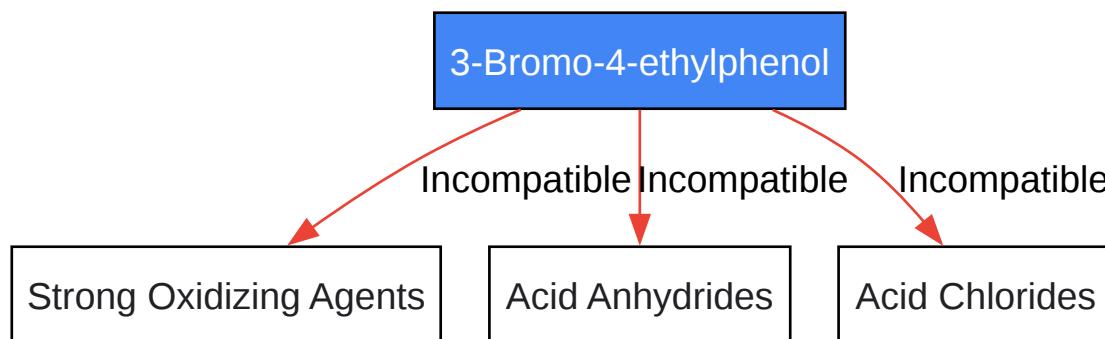
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Caption: General laboratory workflow for handling **3-Bromo-4-ethylphenol**.



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Caption: Decision-making flowchart for spill response.



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Caption: Incompatible materials with **3-Bromo-4-ethylphenol**.

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